

Protocol for Evaluating the Deposition of POLYSILICONE-13 on Hair Keratin

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Compound of Interest

Compound Name: POLYSILICONE-13

Cat. No.: B1176725

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Introduction

POLYSILICONE-13 is a silicone polymer utilized in the cosmetic industry as a hair conditioning agent.[1][2][3] Its primary function is to leave hair easy to comb, supple, soft, and shiny.[1][2] This is achieved through the formation of a thin, protective film on the hair shaft, which reduces friction, prevents moisture loss, and smooths the cuticle. This document provides detailed protocols for the application of **POLYSILICONE-13** to hair keratin and subsequent evaluation of its conditioning efficacy through various analytical techniques. These methodologies are intended for researchers, scientists, and drug development professionals in the hair care industry.

Materials and Equipment

Materials:

- **POLYSILICONE-13** (CAS No. 158451-77-5)
- Virgin hair tresses (European or Asian, medium brown, single-sourced)
- Bleached hair tresses (for damaged hair studies)
- Sodium Lauryl Sulfate (SLS) solution (10% w/v)
- Deionized water

- Ethanol
- Conditioner base (without silicone)
- Double-sided tape
- Aluminum stubs for SEM

Equipment:

- Tensile tester with a combing force attachment (e.g., Instron, Dia-Stron)
- Goniometer for contact angle measurement
- Scanning Electron Microscope (SEM)
- X-ray Fluorescence (XRF) Spectrometer or Inductively Coupled Plasma (ICP) Spectrometer
- Analytical balance
- Drying oven
- pH meter
- Magnetic stirrer and hotplate
- Beakers, graduated cylinders, and pipettes

Experimental Protocols

Preparation of Hair Tresses

A standardized procedure for preparing hair tresses is crucial for obtaining reproducible results.

- **Sourcing and Selection:** Obtain virgin or bleached hair tresses of uniform length and weight (typically 2-3 grams).
- **Pre-washing:** To remove any existing residues, wash the hair tresses with a 10% SLS solution. Gently massage the solution into the tress for one minute, followed by a thorough

rinse with deionized water for two minutes.

- Drying: Allow the tresses to air-dry overnight in a controlled environment (25°C, 50% relative humidity) or in a drying oven at a low temperature (e.g., 40°C).
- Baseline Measurements: Before treatment, perform baseline measurements for combing force and contact angle to serve as a control.

Application of POLYSILICONE-13

This protocol describes the application of a conditioner containing **POLYSILICONE-13**.

- Formulation Preparation: Prepare a simple conditioner base. Disperse **POLYSILICONE-13** into the conditioner base at a concentration of 2% (w/w) using a magnetic stirrer until a homogenous mixture is achieved. Adjust the pH of the final formulation to a range of 4.5-5.5.
- Treatment: Wet a pre-washed hair tress with deionized water. Apply 0.5 grams of the **POLYSILICONE-13** conditioner evenly along the length of the tress.
- Incubation: Allow the conditioner to remain on the hair for 1-2 minutes.
- Rinsing: Rinse the hair tress under running deionized water (38-40°C) for one minute.
- Drying: Gently squeeze out excess water and allow the tress to air-dry overnight in a controlled environment.

Evaluation of Conditioning Efficacy

This method quantifies the ease of combing, which is a direct measure of the conditioning effect.

- Instrument Setup: Calibrate the tensile tester with the combing force attachment according to the manufacturer's instructions.
- Tress Mounting: Secure the dry, treated hair tress in the instrument's clamp.
- Measurement: Initiate the combing cycle. The instrument will pull a comb through the tress at a constant speed, recording the force required. Perform at least five combing cycles per

tress.

- **Data Analysis:** Calculate the average combing force and the percentage reduction in combing force compared to the untreated baseline.

This technique assesses the hydrophobicity of the hair surface, which is influenced by the silicone film.

- **Sample Preparation:** Isolate a single hair fiber from the treated tress and mount it on the goniometer stage.
- **Measurement:** Place a micro-droplet of deionized water onto the surface of the hair fiber. The goniometer's camera will capture the image of the droplet, and the software will calculate the contact angle.
- **Data Analysis:** Measure the contact angle at multiple points along the fiber and for several fibers to obtain an average value. An increase in the contact angle indicates a more hydrophobic surface due to silicone deposition.

SEM provides a high-resolution visualization of the hair surface morphology.

- **Sample Mounting:** Mount a small section of the treated hair tress onto an aluminum stub using double-sided carbon tape.
- **Sputter Coating:** Coat the sample with a thin layer of a conductive material (e.g., gold or platinum) to prevent charging under the electron beam.
- **Imaging:** Place the stub in the SEM chamber and acquire images at various magnifications (e.g., 500x, 2000x) to observe the cuticle structure and the presence of a surface film.

This protocol provides a method to determine the amount of **POLYSILICONE-13** deposited on the hair.

- **Sample Digestion (for ICP):** Accurately weigh the treated hair tress and place it in a digestion vessel. Add a suitable digestion acid (e.g., nitric acid) and heat according to a validated protocol to dissolve the hair and the silicone.

- **XRF Analysis (non-destructive):** Place the treated hair tress directly into the XRF spectrometer. The instrument will measure the intensity of the silicon X-ray fluorescence, which is proportional to the amount of silicone present.
- **Data Analysis:** Create a calibration curve using standards of known silicon concentration. Use this curve to determine the concentration of silicon in the digested sample (ICP) or directly from the XRF signal. Convert this to the amount of **POLYSILICONE-13** deposited per gram of hair.

Data Presentation

The following tables are templates for presenting the quantitative data obtained from the experiments.

Table 1: Combing Force Analysis

Treatment	Average Combing Force (gf)	Standard Deviation	% Reduction in Combing Force
Untreated Control	N/A		
Conditioner Base			
2% POLYSILICONE-13			

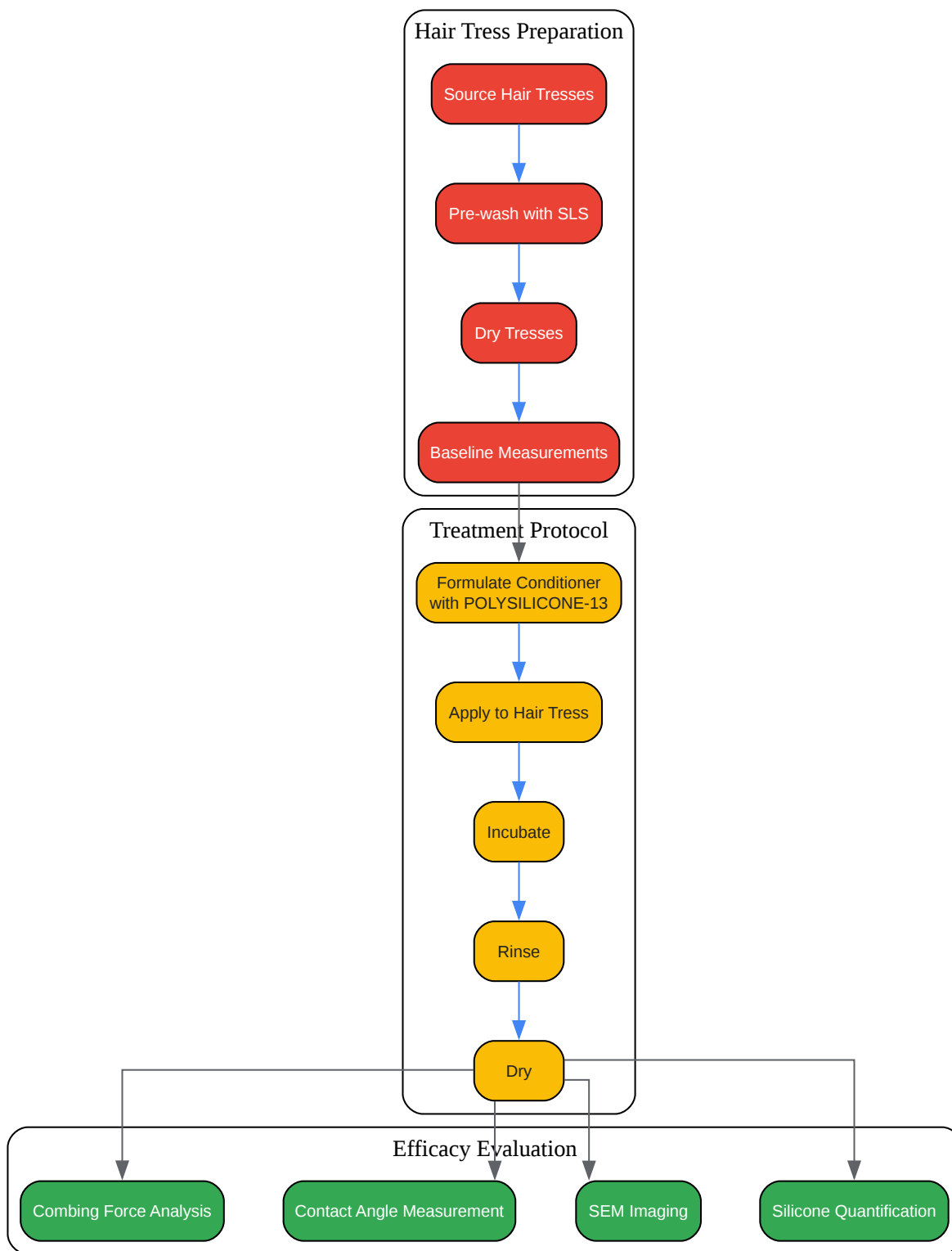
Table 2: Contact Angle Measurements

Treatment	Average Contact Angle (°)	Standard Deviation
Untreated Control		
Conditioner Base		
2% POLYSILICONE-13		

Table 3: Silicone Deposition

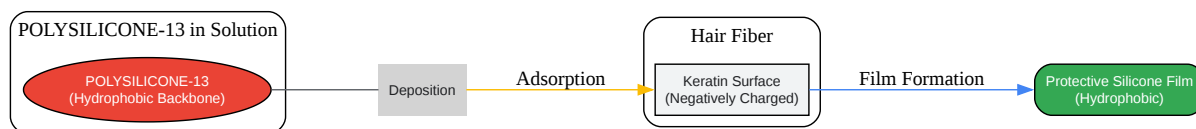
Treatment	Method	Amount of Silicon (µg/g of hair)	Standard Deviation
2% POLYSILICONE- 13	XRF / ICP		

Visualizations



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Caption: Experimental workflow for treating and evaluating hair.



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Caption: Deposition of **POLYSILICONE-13** on hair keratin.

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